

A Comparative Performance Analysis of Disperse Blue 102 and Disperse Blue 79

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Compound of Interest

Compound Name: Disperse blue 102

Cat. No.: B041164

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This guide provides a detailed, objective comparison of the performance characteristics of two widely used disperse dyes: **Disperse Blue 102** and Disperse Blue 79. Aimed at researchers, scientists, and professionals in the textile and dyeing industries, this document summarizes key performance indicators based on available data and outlines the standardized experimental protocols for their evaluation.

Chemical and Physical Properties

A fundamental understanding of the chemical and physical properties of these dyes is essential for interpreting their performance. Both dyes belong to the single azo class of chromophores.

Property	Disperse Blue 102	Disperse Blue 79
CAS Registry Number	12222-97-8[1]	12239-34-8[2]
Molecular Formula	C ₁₅ H ₁₉ N ₅ O ₄ S[1]	C ₂₄ H ₂₇ BrN ₆ O ₁₀ [2]
Molecular Weight	365.41 g/mol [1]	639.41 g/mol [2]
Appearance	Dark blue to purple crystalline powder[3]	Blue-gray powder[2]
Solubility	Soluble in water, ethanol, and chloroform[3]	Soluble in acetone[2][4]

Performance Data: A Comparative Overview

The following table summarizes the fastness properties of **Disperse Blue 102** and Disperse Blue 79. It is important to note that the available data for **Disperse Blue 102** is on vinegar fiber, while the data for Disperse Blue 79 is on polyester. This difference in substrate should be considered when making direct comparisons.

Performance Metric	Disperse Blue 102 (on Vinegar Fiber)	Disperse Blue 79 (on Polyester)	Test Standard (Typical)
Light Fastness	5[1]	6-7 (deep color)[5]	ISO 105-B02
Washing Fastness (Fading)	4-5[1]	5[5]	ISO 105-C06
Washing Fastness (Staining)	4-5[1]	4-5[5]	ISO 105-C06
Perspiration Fastness (Fading)	3-4 (Acid/Alkaline)[1]	5 (Alkaline)[5]	ISO 105-E04
Perspiration Fastness (Staining)	4-5 (Acid/Alkaline)[1]	4-5 (Alkaline)[5]	ISO 105-E04
Sublimation (Dry Heat) Fastness (Fading)	4-5 (Ironing)[1]	5 (Medium conditions) [5]	ISO 105-P01
Sublimation (Dry Heat) Fastness (Staining)	Not specified	4 (Medium conditions) [5]	ISO 105-P01

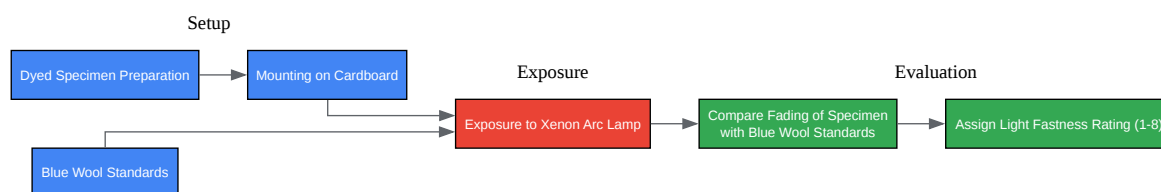
From the data, Disperse Blue 79 generally exhibits higher fastness ratings, particularly in light fastness, on polyester fabric.[5][6] It is designed for high-temperature dyeing processes, which contributes to its excellent sublimation fastness.[2][4][6][7] **Disperse Blue 102** shows moderate to good fastness properties on vinegar fiber.[1]

Experimental Protocols

The evaluation of dye performance is conducted using standardized testing methodologies. Below are summaries of the key experimental protocols for assessing the fastness properties of disperse dyes.

Light Fastness (ISO 105-B02)

This test determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight (Xenon arc lamp).

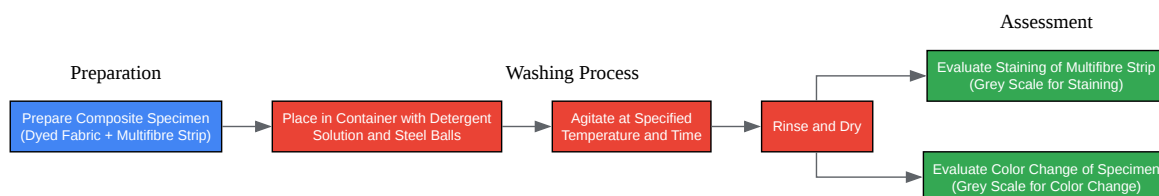


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Workflow for Light Fastness Testing

Washing Fastness (ISO 105-C06)

This method assesses the resistance of a textile's color to repeated domestic or commercial laundering procedures.

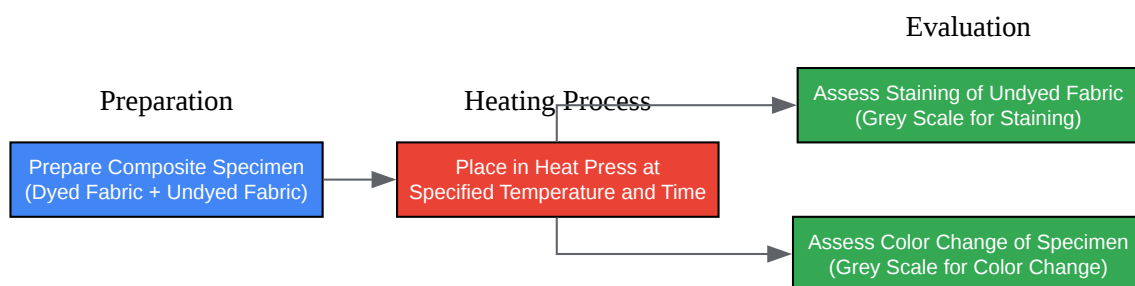


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Workflow for Washing Fastness Testing

Sublimation Fastness (ISO 105-P01)

This test evaluates the resistance of the color of textiles to the action of heat, which can cause the dye to sublime (transform from a solid to a gas) and potentially stain adjacent materials.



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Workflow for Sublimation Fastness Testing

Application and Dyeing Characteristics

The dyeing behavior and suitability for different applications are key differentiators for these two dyes.

Disperse Blue 102	Disperse Blue 79
<div>Applications:</div> <ul style="list-style-type: none">- Vinegar Fiber Dyeing- Polyester Fiber Dyeing- Plastics	<div>Applications:</div> <ul style="list-style-type: none">- High-temperature dyeing of Polyester- Polyester/Blended Fabric Printing
<div>Characteristics:</div> <ul style="list-style-type: none">- Good for discharge printing- Not suitable for alkaline dye baths	<div>Characteristics:</div> <ul style="list-style-type: none">- Excellent for deep shades (navy)- Good sublimation fastness- Sensitive to copper ions and alkali

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Application and Dyeing Characteristics

Disperse Blue 102 is noted for its application on vinegar and polyester fibers and its utility in discharge printing.[1] Conversely, Disperse Blue 79 is a go-to dye for achieving deep navy shades on polyester and its blends through high-temperature and high-pressure dyeing methods, where its high sublimation fastness is a significant advantage.[2][4][7] However, care must be taken with Disperse Blue 79 regarding the presence of copper ions and alkaline conditions in the dye bath, as these can affect the final shade.[2][4][7]

Conclusion

Both **Disperse Blue 102** and Disperse Blue 79 are valuable colorants for synthetic fibers. The choice between them should be guided by the specific application, the required fastness properties, and the dyeing process to be employed. Disperse Blue 79 demonstrates superior fastness properties, particularly light and sublimation fastness, on polyester, making it highly suitable for applications demanding high durability. **Disperse Blue 102** offers a viable option for vinegar fiber and certain polyester applications, with moderate to good fastness characteristics. For critical applications, it is recommended to conduct in-house testing on the specific substrate to confirm the performance of the chosen dye.

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